

Personal protective equipment for handling 5-Fluoro-2-formylpyridine

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Compound of Interest

Compound Name: 5-Fluoro-2-formylpyridine

Cat. No.: B112449

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Essential Safety and Handling Guide for 5-Fluoro-2-formylpyridine

This guide provides immediate safety, operational, and disposal information for the handling of **5-Fluoro-2-formylpyridine**, tailored for researchers, scientists, and drug development professionals.

I. Chemical Safety and Hazard Information

5-Fluoro-2-formylpyridine is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed and can cause skin and serious eye irritation.^{[1][2]} It may also cause respiratory irritation.^{[1][2]}

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C6H4FNO	[1][2]
Molecular Weight	125.10 g/mol	[1][2]
Hazard Classifications	Acute Toxicity, Oral (Category 4), Skin Irritation (Category 2), Eye Irritation (Category 2A), Specific target organ toxicity — single exposure (Category 3), Respiratory tract irritation	[1][2]

II. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to ensure safety when handling **5-Fluoro-2-formylpyridine**.

PPE Category	Specification	Rationale
Eye and Face Protection	Safety glasses with side-shields or chemical safety goggles.[3][4] A face shield may be necessary for splash protection.[3][4]	To protect eyes from splashes and irritation.
Skin Protection	Chemical-resistant gloves (e.g., nitrile, neoprene).[5][6] A lab coat or chemical-resistant apron should be worn.[4][5] Closed-toe shoes are required.[7]	To prevent skin contact, which can cause irritation.[1][2]
Respiratory Protection	Use in a well-ventilated area or under a chemical fume hood.[8][9] If ventilation is inadequate, a NIOSH-approved respirator should be used.[4][9]	To avoid inhalation, which may cause respiratory tract irritation.[1][2]

III. Step-by-Step Handling and Operational Plan

1. Preparation and Engineering Controls:

- Ensure a safety shower and eyewash station are readily accessible.[\[10\]](#)
- Work exclusively in a well-ventilated area, preferably within a certified chemical fume hood.
[\[8\]](#)[\[9\]](#)
- Remove all sources of ignition as the flammability properties have not been fully investigated.[\[11\]](#)
- Have spill cleanup materials readily available.

2. Donning PPE:

- Before handling, put on all required PPE as specified in the table above.
- Ensure gloves are intact and provide adequate chemical resistance. Change gloves every 30 to 60 minutes or immediately if contaminated or damaged.[\[5\]](#)

3. Handling the Chemical:

- Avoid direct contact with the substance. Do not get it in eyes, on skin, or on clothing.[\[11\]](#)
- Avoid breathing dust or vapors.[\[8\]](#)[\[11\]](#)
- Wash hands thoroughly after handling.[\[9\]](#)[\[11\]](#)
- Do not eat, drink, or smoke in the handling area.[\[9\]](#)[\[11\]](#)

4. Storage:

- Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[8\]](#)[\[9\]](#)[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[\[11\]](#)

IV. First Aid Measures

Immediate first aid is crucial in case of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [8] [12] [13]
Skin Contact	Immediately flush the skin with plenty of water for at least 15 minutes. [11] Remove contaminated clothing. If skin irritation occurs, get medical advice. [8]
Eye Contact	Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention. [8] [11] [12]
Ingestion	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately. [8] [11] [13]

V. Disposal Plan

All waste materials must be handled as hazardous waste and disposed of in accordance with local, state, and federal regulations.[\[14\]](#)

1. Waste Collection:

- Collect waste **5-Fluoro-2-formylpyridine** and any contaminated materials (e.g., gloves, paper towels) in a designated, labeled, and sealed hazardous waste container.

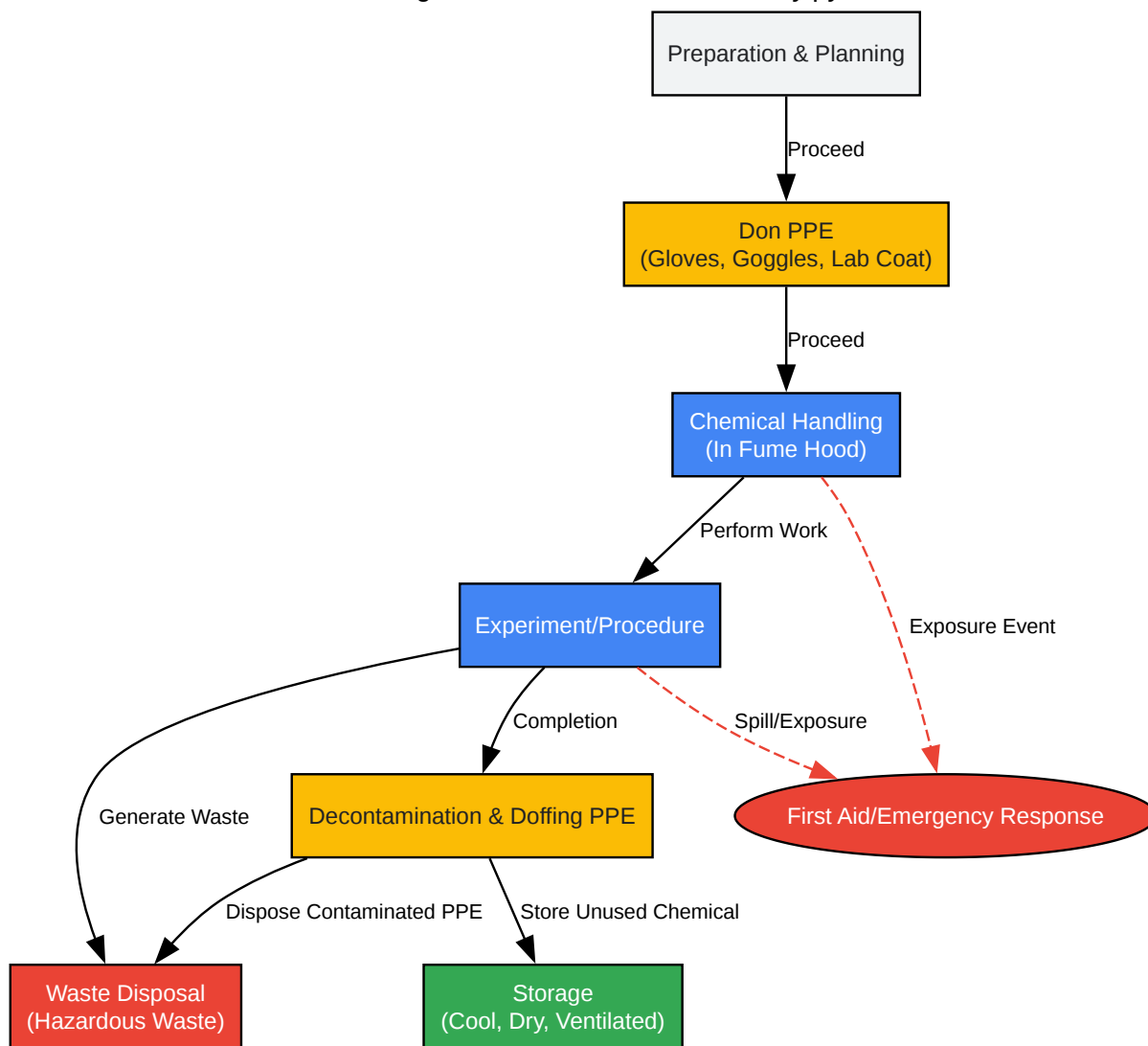
2. Disposal Procedure:

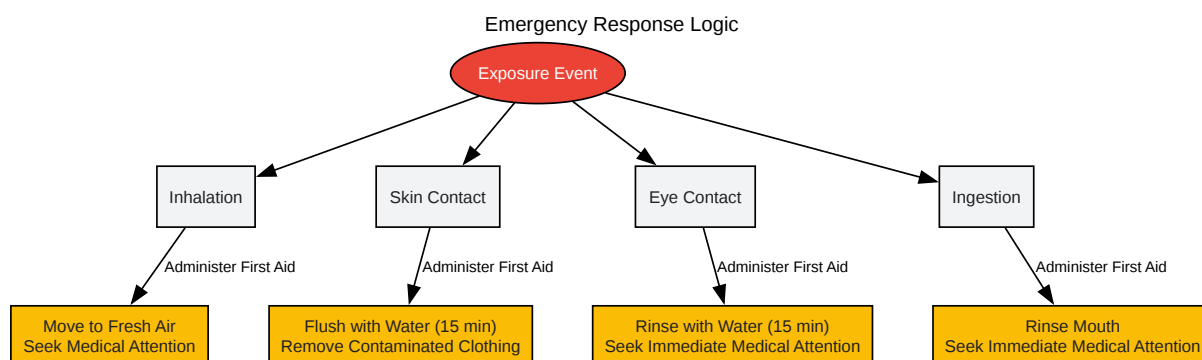
- Do not empty into drains.[10][11]
- Contact your institution's Environmental Health and Safety (EHS) department or a licensed professional waste disposal service to arrange for proper disposal.[15]
- The disposal method may involve incineration in a chemical incinerator equipped with an afterburner and scrubber.[15]

VI. Workflow Diagrams

Safe Handling Workflow for **5-Fluoro-2-formylpyridine**

Safe Handling Workflow for 5-Fluoro-2-formylpyridine





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References

- 1. 5-Fluoropyridine-2-carboxaldehyde | C₆H₄FNO | CID 10351697 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2-Fluoro-5-formylpyridine | C₆H₄FNO | CID 16414246 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Personal Protective Equipment and Chemistry - Chemical Safety Facts [chemicalsafetyfacts.org]
- 4. hazmatschool.com [hazmatschool.com]
- 5. pppmag.com [pppmag.com]
- 6. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 7. Recommended PPE to handle chemicals | Bernardo Ecenarro [bernardoecenarro.com]
- 8. echemi.com [echemi.com]
- 9. fishersci.com [fishersci.com]

- 10. fishersci.com [fishersci.com]
- 11. fishersci.com [fishersci.com]
- 12. First Aid Procedures for Chemical Hazards | NIOSH | CDC [cdc.gov]
- 13. chemicalbook.com [chemicalbook.com]
- 14. datasheets.scbt.com [datasheets.scbt.com]
- 15. cdhfinechemical.com [cdhfinechemical.com]
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